

Personal protective equipment for handling FPH2

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Compound of Interest

Compound Name: FPH2

Cat. No.: B15575874

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Essential Safety and Handling Guide for FPH2

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **FPH2** (also known as BRD-9424) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Chemical Information:

| Identifier | Value |
|-------------------|--|
| Name | FPH2 / BRD-9424 |
| CAS Number | 957485-64-2[1][2] |
| Molecular Formula | C14H16ClN5O2S[1] |
| Description | A small molecule and member of the thiourea class that induces the proliferation of primary human hepatocytes in vitro.[3] |
| Appearance | White to beige powder.[1][3] |
| Solubility | Soluble in DMSO.[1][3] |

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **FPH2** to minimize exposure and ensure personal safety.

| PPE Category | Item | Specification |
|--------------------------|---|---|
| Hand Protection | Chemical-resistant gloves | Must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. [4] |
| Eye Protection | Safety glasses with side shields or goggles | |
| Skin and Body Protection | Laboratory coat, long-sleeved clothing | Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [4] |
| Respiratory Protection | Use in a well-ventilated area or with local exhaust ventilation | Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. [4] |

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the integrity of **FPH2** and the safety of laboratory personnel.

Handling:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)
- Obtain special instructions before use.[\[4\]](#)

- Ensure adequate ventilation at all times.[4]

Storage:

- Store in a tightly sealed container in a dry, well-ventilated place.
- Recommended storage is in a freezer at -20°C.[3]

Disposal Plan

All waste materials contaminated with **FPH2** must be handled and disposed of in accordance with local, state, and federal regulations for chemical waste.

Procedure:

- **Collect Waste:** Place all contaminated disposables (e.g., gloves, pipette tips, vials) into a designated, sealed, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with the chemical name "**FPH2**" and the appropriate hazard symbols.
- **Disposal:** Arrange for pickup and disposal by a licensed chemical waste management company. Do not dispose of **FPH2** down the drain or in regular trash.

Emergency Procedures

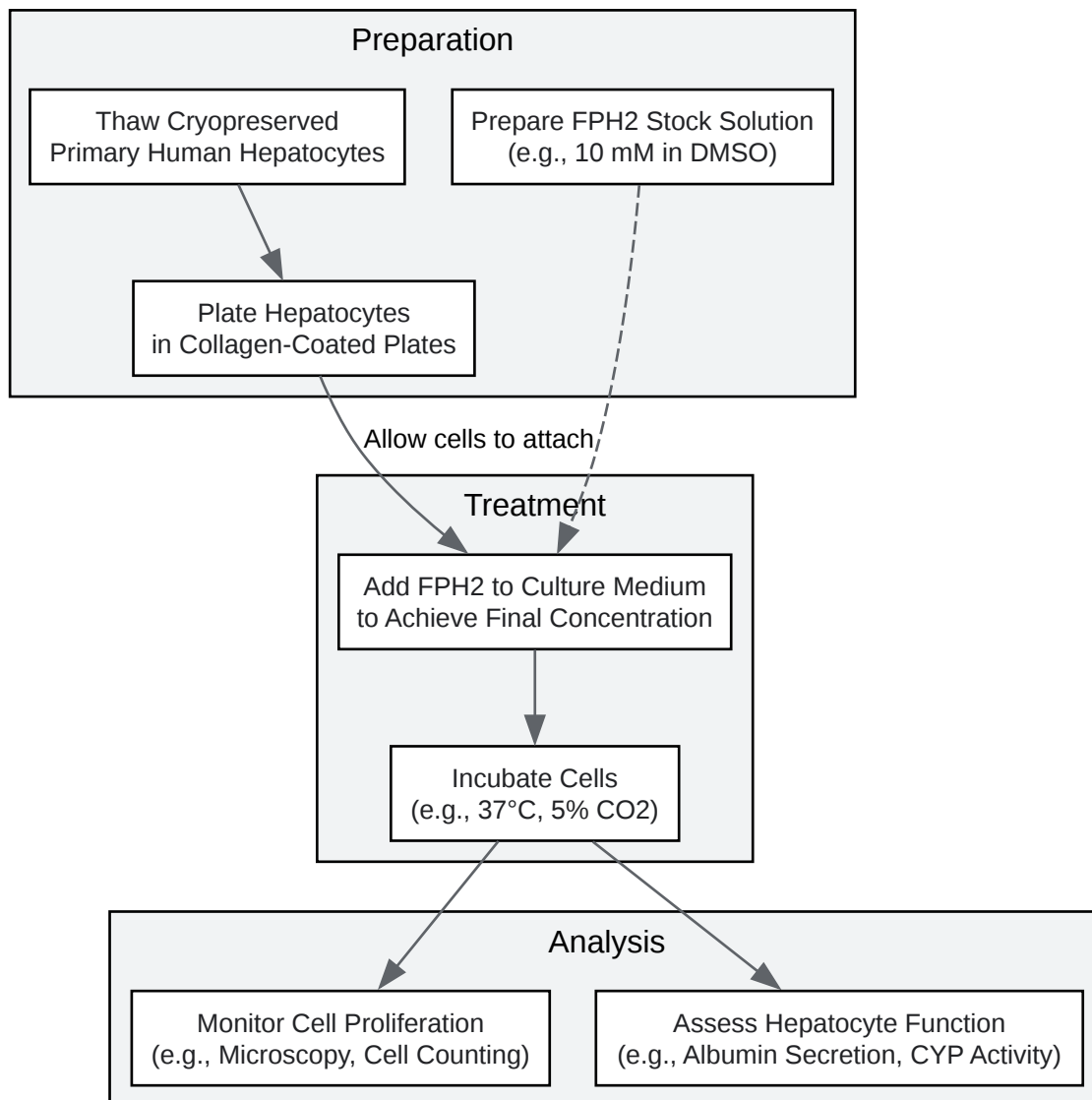
In the event of exposure or a spill, follow these procedures immediately.

| Incident | First-Aid Measures |
|--------------|--|
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [4] |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician. [4] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [4] |
| Ingestion | Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [4] |
| Spill | Use personal protective equipment. Avoid dust formation. Evacuate personnel to safe areas. Sweep up and shovel into a suitable container for disposal. Avoid breathing dust. [4] |

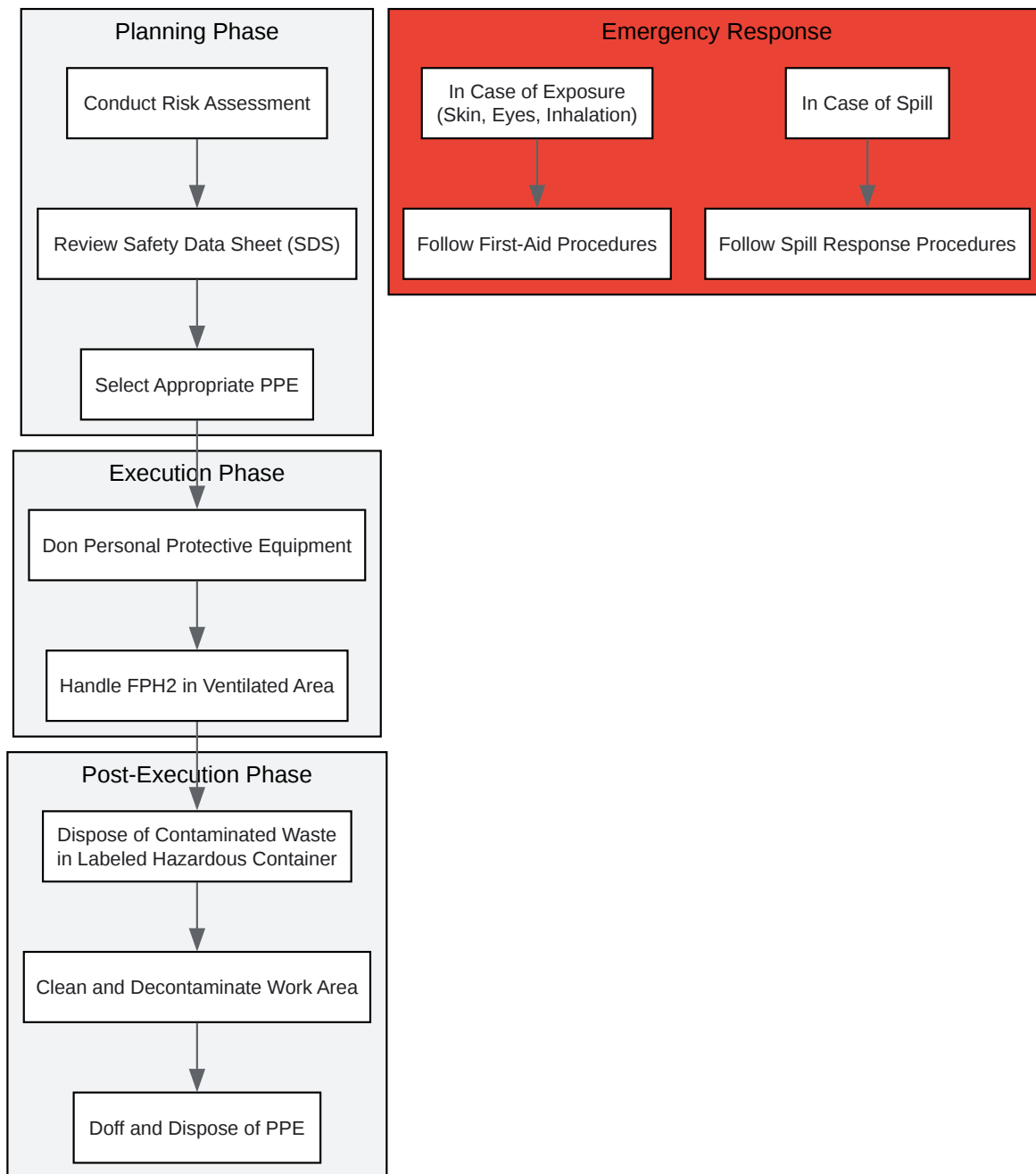
Experimental Workflow

The following diagram illustrates a general workflow for a typical in vitro experiment using **FPH2** with primary human hepatocytes.

General Experimental Workflow for FPH2



FPH2 Safety and Handling Logic

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